

Health and safety information for 4-Iodo-3-methylphenol

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Compound of Interest

Compound Name: **4-Iodo-3-methylphenol**

Cat. No.: **B148288**

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An In-Depth Technical Guide to the Health and Safety of **4-Iodo-3-methylphenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Iodo-3-methylphenol is an aromatic organic compound with the chemical formula C₇H₇IO. As a halogenated phenol, it is utilized in various chemical syntheses. A thorough understanding of its health and safety profile is crucial for its safe handling and use in research and development settings. This guide provides a comprehensive overview of the available health and safety information for **4-Iodo-3-methylphenol**, including its physicochemical properties, toxicological data, hazard classifications, and handling procedures. Due to the limited availability of specific toxicological studies on **4-Iodo-3-methylphenol**, this guide also incorporates data from structurally related phenolic compounds to provide a broader context for its potential hazards.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **4-Iodo-3-methylphenol** is presented in Table 1.

| Property | Value | Source |
|---------------------|---|--------|
| Chemical Formula | C ₇ H ₇ IO | - |
| Molecular Weight | 234.03 g/mol | - |
| CAS Number | 133921-27-4 | - |
| Appearance | Off-white to light brown solid | |
| Boiling Point | 276.7 ± 28.0 °C (Predicted) | |
| Density | 1.854 ± 0.06 g/cm ³ (Predicted) | |
| pKa | 9.46 ± 0.18 (Predicted) | |
| Storage Temperature | Room Temperature, Keep in dark place, Sealed in dry | |

Toxicological Information

Quantitative toxicological data, such as LD50 and LC50 values for **4-Iodo-3-methylphenol**, are not readily available in the public domain. The hazard assessment is therefore primarily based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Classification

The GHS classification for **4-Iodo-3-methylphenol** indicates the following hazards[1][2]:

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity, Single Exposure | 3 | H335: May cause respiratory irritation |

Summary of Toxicological Effects

Based on the GHS classification and information on related phenolic compounds, the primary toxicological concerns are:

- Oral Toxicity: Harmful if swallowed[1][2].
- Dermal Toxicity: Causes skin irritation[1][2]. Phenolic compounds can be absorbed through the skin and may cause systemic effects[3].
- Inhalation Toxicity: May cause respiratory tract irritation[2].
- Eye Irritation: Causes serious eye irritation[1][2].

Health and Safety Precautions

Given the hazardous nature of **4-Iodo-3-methylphenol**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

| PPE | Specifications |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or face shield (EN 166) [2]. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing[2]. |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[4]. |

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid formation of dust. Do not breathe dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling[2][5].

- Storage: Store in a cool, dry, and well-ventilated place. Keep container tightly closed and locked up. Protect from light[5].
- Incompatible Materials: Strong bases, acid anhydrides, and acid chlorides[4].

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move person to fresh air. If not breathing, give artificial respiration. Consult a physician[2]. |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician[5]. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor[2][5]. |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately[2][5]. |

Experimental Protocols

Synthesis of 4-Iodo-3-methylphenol

The following protocol is adapted from a patented synthesis method:

- Dissolution: Dissolve 4-Amino-3-methylphenol (10 g, 81 mmol) in THF (45 mL) and cool to 0°C.
- Acidification: Slowly add 3M HCl (35 mL) under stirring.
- Diazotization: Add NaNO₂ (6.1 g, 89 mmol) and continue the reaction for 10 minutes.

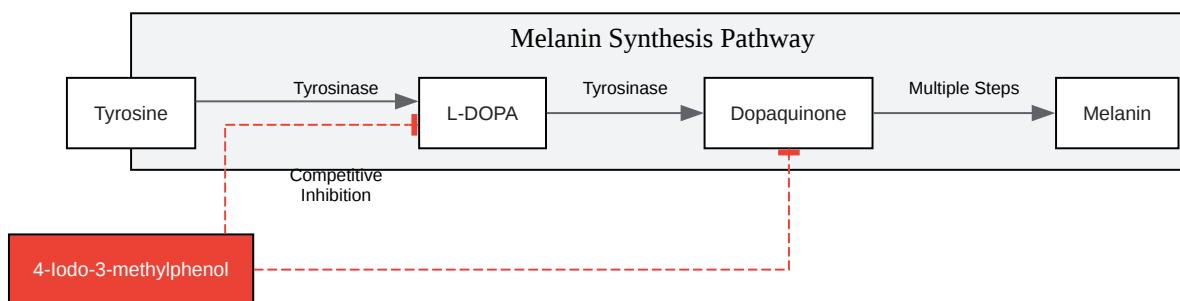
- Iodination: Add an aqueous solution of potassium iodide (53.89 g, 166 mmol in 140 mL of water) dropwise to the reaction mixture and continue stirring for 15 minutes at 0°C.
- Extraction: After completion of the reaction, extract the mixture with EtOAc.
- Washing: Wash the organic layer sequentially with water and brine.
- Concentration: Concentrate the organic layer under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography (230-400 mesh) using 10% EtOAc in hexane as the eluent to afford **4-iodo-3-methylphenol**.

Potential Mechanism of Action and Signaling Pathways

While specific studies on the mechanism of action of **4-iodo-3-methylphenol** are limited, research on structurally similar 4-substituted phenols suggests potential biological activities. These compounds have been shown to interact with the melanin synthesis pathway.

Inhibition of Melanin Synthesis

Substituted phenols can act as competitive inhibitors of tyrosinase, a key enzyme in melanin production. This inhibition can lead to a reduction in melanin synthesis.

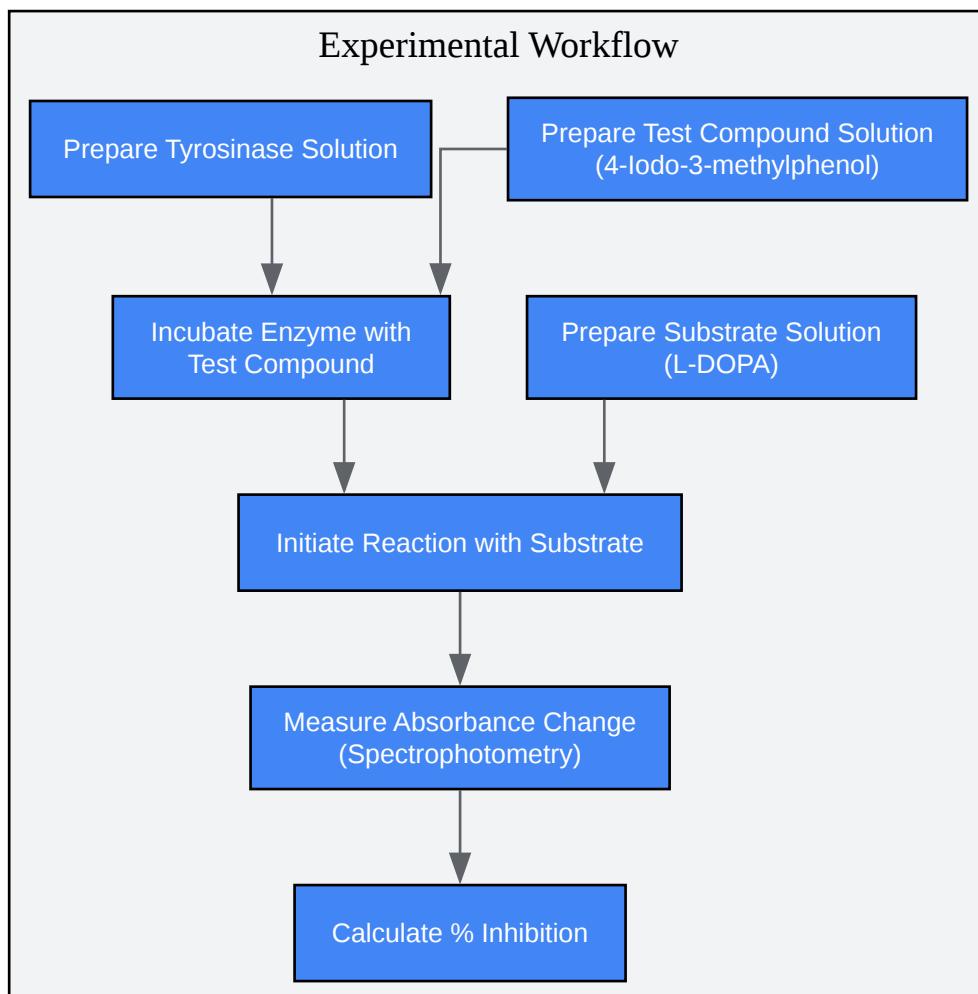


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Caption: Potential competitive inhibition of tyrosinase by **4-Iodo-3-methylphenol**.

Experimental Workflow for Assessing Tyrosinase Inhibition

A general workflow to assess the inhibitory effect of **4-Iodo-3-methylphenol** on tyrosinase activity is outlined below.



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Caption: Workflow for in vitro tyrosinase inhibition assay.

Conclusion

4-Iodo-3-methylphenol is a hazardous chemical that requires careful handling and the use of appropriate personal protective equipment. While specific quantitative toxicological data is lacking, the available GHS classification provides a clear indication of its potential to cause harm upon oral, dermal, and inhalation exposure. Further research is needed to fully characterize its toxicological profile and to confirm the hypothesized mechanisms of action. Researchers and drug development professionals should exercise caution and adhere to the safety guidelines outlined in this document when working with this compound.

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